

# Myricetin 3-O-glucoside in *Tibouchina paratropica*

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## Compound Focus: Myricetin 3-O-Glucoside

CAS No.: 19833-12-6

Cat. No.: S627631

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## Chemical Identity & Natural Occurrence

**Myricetin 3-O-glucoside** (Myricetin 3-O- $\beta$ -D-glucopyranoside) is a flavonol glycoside found in various plant species, including *Tibouchina paratropica* [1] [2].

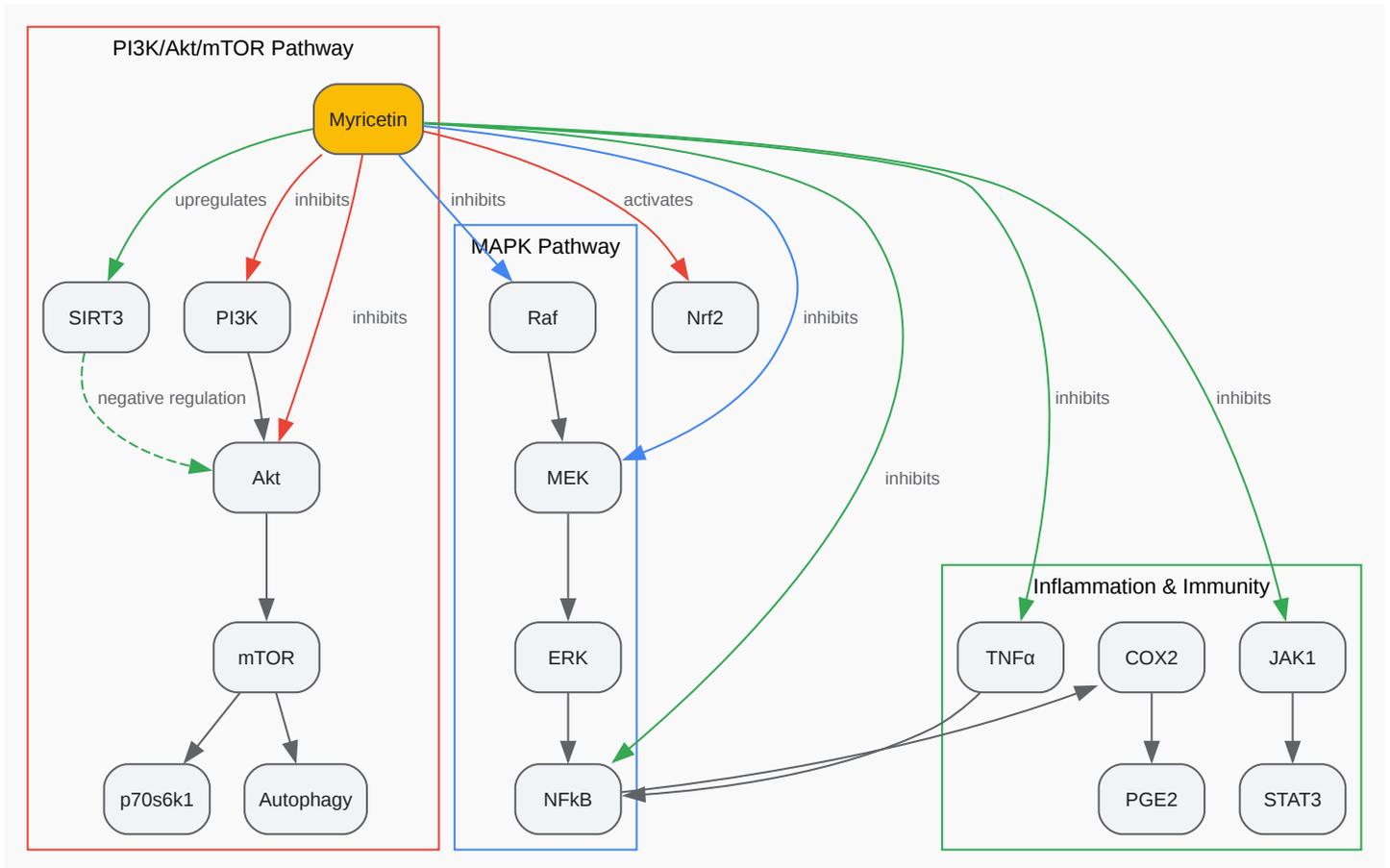
- **CAS Number:** 19833-12-6 [1] [2]
- **Molecular Formula:** C<sub>21</sub>H<sub>20</sub>O<sub>13</sub> [1] [2]
- **Molecular Weight:** 480.38 g/mol [1] [2]
- **Parent Aglycone:** Myricetin (3,5,7,3',4',5'-hexahydroxyflavone) [3] [4] [5]
- **Natural Source in Focus:** Identified in the aerial parts of *Tibouchina paratropica* (Melastomataceae family) [1] [2]. The broader *Tibouchina* genus is a known source of diverse flavonols and anthocyanins [6].

## Biological Activities & Experimental Data

**Myricetin 3-O-glucoside** exhibits promising pharmacological activities in preclinical research. The table below summarizes key quantitative findings from biological assays.

Biological Activity	Experimental Model/Assay	Key Results & Potency	Citations
Anti-inflammatory	Inhibition of LPS-induced NO production in mouse RAW264.7 macrophages	IC <sub>50</sub> = <b>21.2 μM</b> [1]	[1]
Anti-Leishmanial	Not specified in detail	Reported as active [1] [2]	[1] [2]
Antimicrobial	Not specified in detail	Reported as active [1] [2]	[1] [2]

The biological activities of the glycoside are closely linked to its aglycone, myricetin, which has been extensively studied. The following diagram illustrates the core signaling pathways modulated by myricetin, which provides insight into the potential mechanisms of its glycoside derivative.



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Diagram 1: Core signaling pathways modulated by myricetin. **Myricetin 3-O-glucoside** may share similar molecular targets, influencing processes like apoptosis, cell proliferation, and inflammation.

## Detailed Experimental Protocols

For researchers aiming to replicate or build upon existing findings, here is a detailed methodology for assessing the anti-inflammatory activity of **Myricetin 3-O-glucoside**, based on the cited research [1].

## 1. Cell Line and Culture

- **Cell Line:** Mouse leukemic monocyte macrophage cell line (RAW264.7).
- **Culture Conditions:** Maintain cells in an appropriate medium (e.g., Dulbecco's Modified Eagle Medium - DMEM) supplemented with 10% heat-inactivated fetal bovine serum (FBS) and 1% penicillin-streptomycin in a humidified incubator at 37°C with 5% CO<sub>2</sub>.

## 2. Treatment and Inflammation Induction

- **Cell Seeding:** Seed cells in multi-well plates (e.g., 24-well) at a density suitable to reach 70-80% confluence after overnight attachment.
- **Pre-treatment:** Pre-treat cells with varying concentrations of **Myricetin 3-O-glucoside** (e.g., 1-100 µM) for a specified period (e.g., 1-2 hours).
- **Induction of Inflammation:** Stimulate inflammation by adding **Lipopolysaccharide (LPS)** to the culture medium. A common final concentration is **1 µg/mL**.

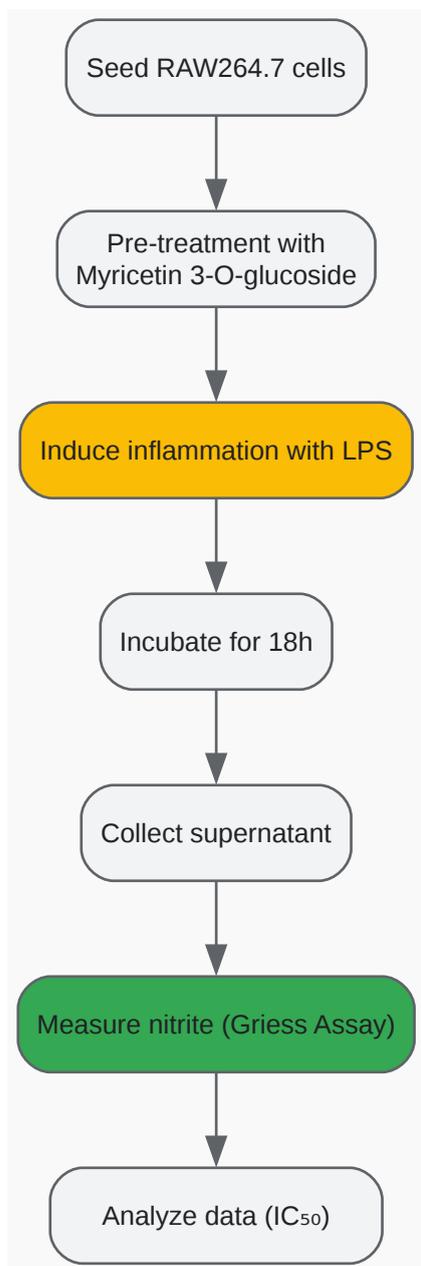
## 3. Measurement of Nitric Oxide (NO) Production

- **Incubation:** Following LPS stimulation, incubate cells for a defined period (e.g., **18 hours**).
- **NO Quantification:** After incubation, collect the cell culture supernatant.
  - **Assay:** Use the **Griess reaction** to measure nitrite concentration, a stable oxidation product of NO.
  - **Procedure:** Mix the supernatant with an equal volume of Griess reagent (1% sulfanilamide in 5% phosphoric acid and 0.1% N-1-naphylethylenediamine dihydrochloride in water).
  - **Measurement:** Incubate the mixture at room temperature for 10-15 minutes and measure the absorbance at 540 nm using a microplate reader.
  - **Standard Curve:** Calculate nitrite concentration from a standard curve generated with known concentrations of sodium nitrite.

## 4. Data Analysis

- Calculate the percentage inhibition of NO production compared to the LPS-only stimulated control cells.
- Determine the **half-maximal inhibitory concentration (IC<sub>50</sub>)** using non-linear regression analysis of the dose-response data.

The overall workflow for the anti-inflammatory activity assay is summarized below.



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*Diagram 2: Experimental workflow for the anti-inflammatory assay. The key steps involve pre-treating cells with the compound, inducing inflammation with LPS, and quantifying NO production via the Griess reaction.*

## Broader Pharmacological Context of the Myricetin Scaffold

The aglycone **Myricetin** demonstrates a wide range of bioactivities, providing context for the potential of its glycoside. Key areas of interest include:

- **Anticancer Potential:** Myricetin inhibits proliferation, induces apoptosis (via PI3K/Akt/mTOR suppression), and inhibits pro-inflammatory markers like COX-2 and iNOS [7] [8].
- **Anti-inflammatory & Antioxidant Properties:** Myricetin is a powerful antioxidant that scavenges free radicals and can modulate the Nrf2 pathway, which is crucial for cellular defense against oxidative stress [4] [5].
- **Neuroprotective Effects:** Research suggests myricetin may benefit neurodegenerative diseases like Parkinson's and Alzheimer's [5].
- **Synergistic and Bioavailability Considerations:** Myricetin can enhance the efficacy of other drugs and inhibit drug-metabolizing enzymes, but its therapeutic potential is limited by **poor aqueous solubility and bioavailability** [4] [8]. Research into **nanoformulations** is ongoing to overcome these limitations [7] [8].

## Research Gaps and Future Directions

While the initial data is promising, several aspects of **Myricetin 3-O-glucoside** require further investigation for drug development.

- **Mechanism of Action:** Precise molecular targets and mechanisms for **Myricetin 3-O-glucoside** itself are not fully elucidated. Is it the glycoside or its aglycone (myricetin) that is the active form?
- **Comprehensive Pharmacokinetics:** Detailed ADME (Absorption, Distribution, Metabolism, and Excretion) studies are needed.
- **In Vivo Validation:** More robust in vivo studies are required to confirm efficacy and safety in whole organisms.
- **Lead Optimization:** Synthesis of novel derivatives and development of advanced delivery systems (e.g., nanoparticles) could improve potency and pharmacokinetics [8].

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